

Acetonitrile-15N physical properties for researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetonitrile-15N

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Acetonitrile-15N: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the physical properties of **Acetonitrile-15N**, a crucial isotopically labeled compound in various research applications. This document details its core physical characteristics, outlines experimental protocols for their determination, and provides visualizations to clarify experimental workflows.

Core Physical Properties of Acetonitrile-15N

Acetonitrile-15N ($\text{CH}_3\text{C}^{15}\text{N}$), also known as Methyl cyanide-15N, is a stable isotope-labeled nitrile that serves as a valuable tool in metabolic research, environmental science, and as an internal standard in analytical techniques such as NMR and mass spectrometry.^{[1][2][3]} Its physical properties are essential for its proper handling, application, and data interpretation.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Acetonitrile-15N**.

Property	Value	Conditions
Molecular Weight	42.05 g/mol [4][5]	
Density	0.805 g/mL	at 25 °C
Boiling Point	81-82 °C	(lit.)
Melting Point	-48 °C	(lit.)
Refractive Index	1.344	n ₂₀ /D (lit.)
Flash Point	6 °C (42.8 °F)	closed cup

Identifier	Value
CAS Number	14149-39-4
Linear Formula	CH ₃ C ¹⁵ N
SMILES String	CC#[15N]
InChI Key	WEVYAHXRMPXWCK-LBPDFUHNSA-N

Purity and Isotopic Abundance	Value
Chemical Purity	≥99% (CP)
Isotopic Purity	≥98 atom % ¹⁵ N

Experimental Protocols

The following sections detail generalized methodologies for determining the key physical properties of **Acetonitrile-15N**. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid

sample is the capillary method using a Thiele tube or a melting point apparatus with a boiling point function.

Methodology:

- **Sample Preparation:** A small amount of **Acetonitrile-15N** is placed in a small-diameter test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer. The setup is then immersed in a heating bath (e.g., a Thiele tube filled with mineral oil or an aluminum block heater). The thermometer bulb and the fusion tube should be at the same level.
- **Heating:** The apparatus is heated slowly and uniformly.
- **Observation:** As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. The heating is continued until a rapid and continuous stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.
- **Barometric Pressure:** The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity. Since **Acetonitrile-15N** is a liquid at room temperature, this protocol would be applicable if it were to be solidified at a low temperature.

Methodology:

- **Sample Preparation:** A small amount of solidified **Acetonitrile-15N** is finely powdered. The open end of a capillary tube is pressed into the powder to pack a small amount of the solid

into the tube, which is then tapped to move the solid to the sealed end. The sample height should be 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature about 10-15 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute.
- **Melting Point Range Determination:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-1 °C).

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a precise volume, is commonly used for accurate density measurements of liquids.

Methodology:

- **Pycnometer Preparation:** A clean and dry pycnometer is weighed accurately (m_1).
- **Sample Filling:** The pycnometer is filled with **Acetonitrile-15N**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.
- **Weighing:** The filled pycnometer is weighed again (m_2).
- **Calibration with Water:** The process is repeated with deionized water of a known temperature and density (ρ_{water}). The pycnometer is filled with water and weighed (m_3).
- **Calculation:** The volume of the pycnometer (V) is calculated using the mass of the water ($m_3 - m_1$) and its density. The density of **Acetonitrile-15N** (ρ_{sample}) is then calculated as:
$$\rho_{\text{sample}} = (m_2 - m_1) / V$$

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be used to assess purity.

Methodology:

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of **Acetonitrile-15N** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted to illuminate the field of view. The control knob is turned until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Determination of Isotopic Purity (Mass Spectrometry)

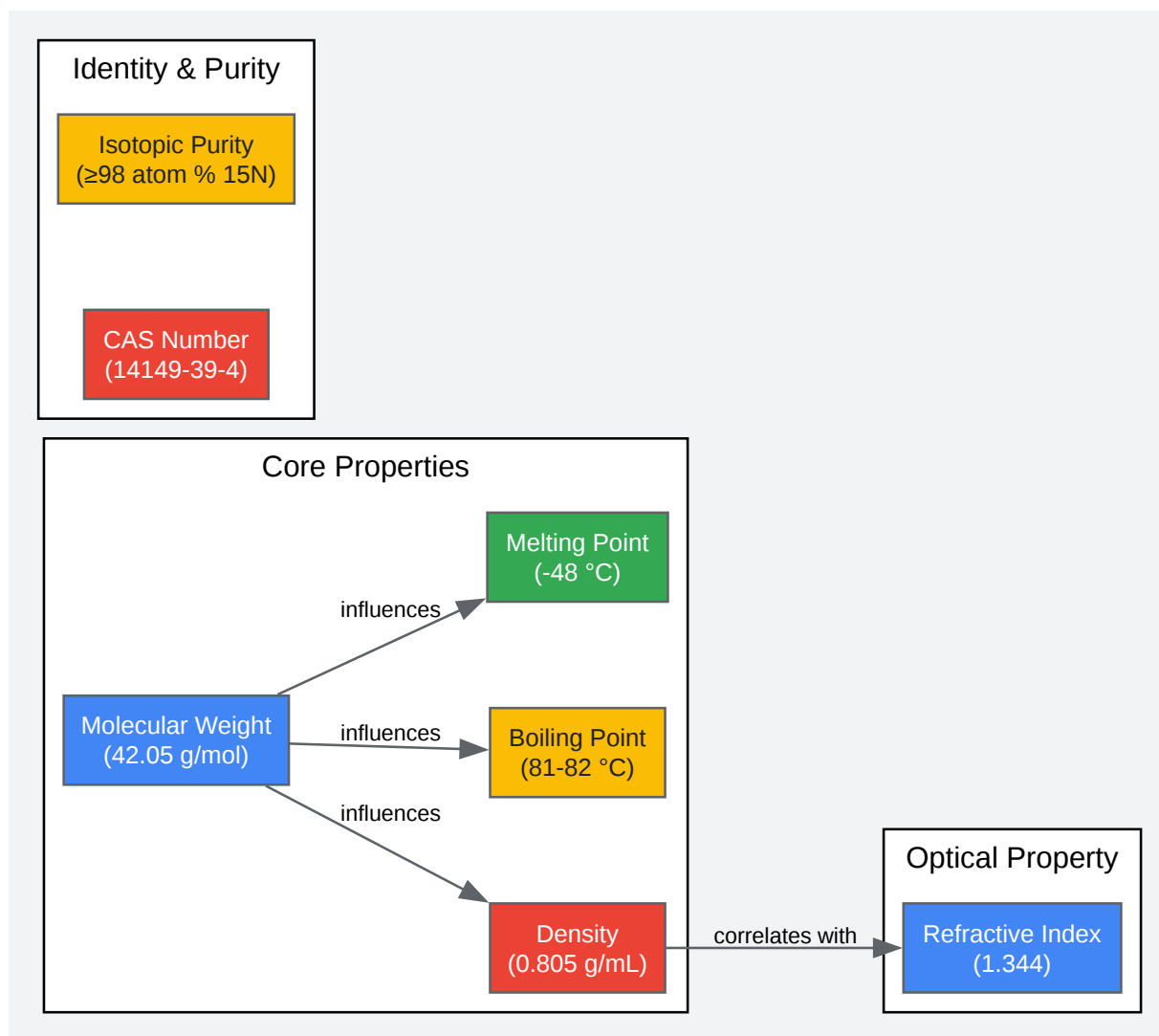
Mass spectrometry (MS) is a powerful technique to determine the isotopic enrichment of a labeled compound by measuring the mass-to-charge ratio of its ions.

Methodology:

- **Sample Preparation:** A dilute solution of **Acetonitrile-15N** is prepared in a suitable volatile solvent.
- **Instrumentation:** A high-resolution mass spectrometer, such as one with an electrospray ionization (ESI) source, is used.
- **Data Acquisition:** The sample is introduced into the mass spectrometer, and the mass spectrum is acquired. The instrument detects the molecular ions of both the unlabeled ($\text{CH}_3\text{C}^{14}\text{N}$) and the ^{15}N -labeled ($\text{CH}_3\text{C}^{15}\text{N}$) acetonitrile.
- **Data Analysis:** The relative abundances of the molecular ion peaks corresponding to the ^{14}N and ^{15}N isotopologues are measured. The isotopic purity is calculated as the percentage of the ^{15}N -labeled species relative to the total amount of both species.

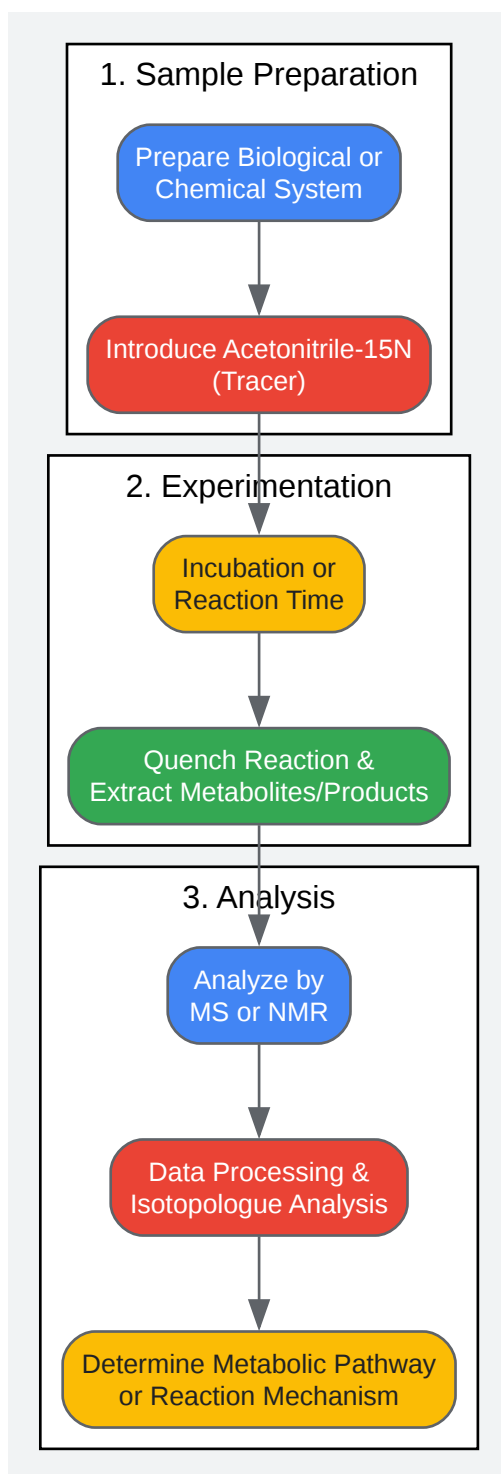
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **Acetonitrile-15N** in research.



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Caption: Relationship between the core physical properties of **Acetonitrile-15N**.



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Caption: General workflow for using **Acetonitrile-15N** as an isotopic tracer.

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- To cite this document: BenchChem. [Acetonitrile-15N physical properties for researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078537#acetonitrile-15n-physical-properties-for-researchers]

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